

# Proper Disposal Procedures for 2-Chloro-2-methylpropane

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## Compound of Interest

Compound Name: 2-Chloro-2-methylpropane

Cat. No.: B056623

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This guide provides essential safety, logistical, and procedural information for the proper disposal of **2-chloro-2-methylpropane** (also known as tert-butyl chloride). It is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with regulations.

## Immediate Safety and Handling Precautions

**2-Chloro-2-methylpropane** is a highly flammable liquid and vapor that requires careful handling to prevent accidents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Always consult the Safety Data Sheet (SDS) before use.

### Key Safety Measures:

- **Fire Prevention:** Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Smoking is strictly prohibited in areas where it is handled.[\[1\]](#)[\[4\]](#)[\[8\]](#) Use only non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Static Discharge:** Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Ventilation:** Handle the substance in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[\[3\]](#)[\[9\]](#)[\[10\]](#)

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[1][3][4][6][7][8]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][3][6][7][9]

## Quantitative Data

The following table summarizes key quantitative data for **2-chloro-2-methylpropane**.

Property	Value
CAS Number	507-20-0[1][2][3][4][9]
Molecular Formula	C4H9Cl[2][3]
Molecular Weight	92.57 g/mol [2][3]
Flash Point	-27 °C / -16.6 °F[1]
Autoignition Temperature	540 °C / 1004 °F[1]
Explosive Limits in Air	1.8% - 10.1% by volume[1]
UN Number	1127[4]
Transport Hazard Class	3 (Flammable Liquid)[4]

## Step-by-Step Disposal Procedures

The primary and recommended method for the disposal of **2-chloro-2-methylpropane** is through a licensed professional waste disposal service.[2] Do not attempt to dispose of this chemical down the drain or as regular trash.[11][12]

Waste Collection and Storage:

- Labeling: Clearly label a dedicated, chemically resistant waste container with "Hazardous Waste," "**2-Chloro-2-methylpropane**," and the associated hazards (e.g., "Flammable Liquid").[9][11]

- Collection: Collect all waste **2-chloro-2-methylpropane**, including any contaminated materials, in this designated container.
- Segregation: Do not mix **2-chloro-2-methylpropane** with incompatible wastes.[\[12\]](#) It should be stored with other halogenated organic wastes.[\[13\]](#)
- Closure: Keep the waste container tightly closed except when adding waste.[\[12\]](#)[\[14\]](#)
- Storage: Store the waste container in a designated, well-ventilated, and cool area, away from ignition sources, and within secondary containment.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[15\]](#)

#### Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[\[2\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[11\]](#)

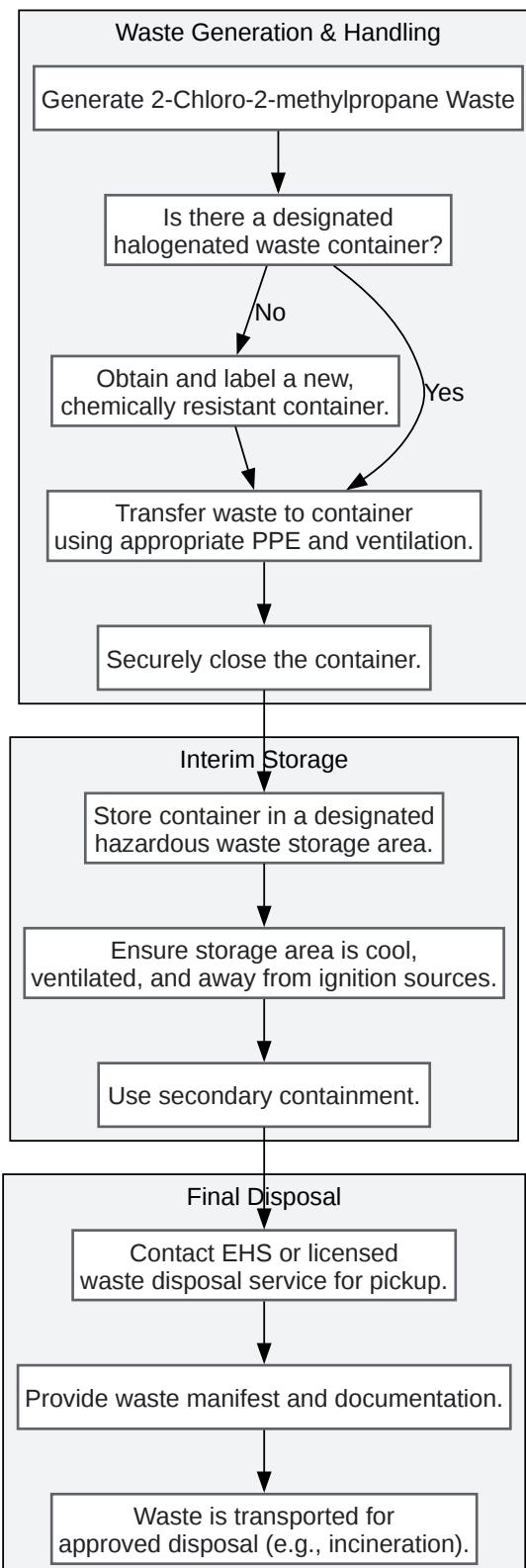
## Spill Cleanup Protocol

In the event of a small spill, follow these procedures:

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[\[3\]](#)[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[3\]](#)[\[9\]](#)
- Containment: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[10\]](#)
- Collection: Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.[\[11\]](#) All cleaning materials should also be disposed of as hazardous waste.[\[11\]](#)
- Reporting: Report the spill to your EHS department.

## Logical Workflow for Disposal

The following diagram outlines the decision-making process for the proper handling and disposal of **2-chloro-2-methylpropane** waste.



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